

Application Notes and Protocols for Thallium-204 in Industrial Process Control

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Compound of Interest

Compound Name: *Thallium-204*

CAS No.: *13968-51-9*

Cat. No.: *B1237478*

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Introduction

Thallium-204 (Tl-204) is a radioisotope that serves as a crucial component in various industrial process control systems. As a pure beta emitter with a conveniently long half-life, it is particularly well-suited for non-contact thickness and density gauging applications. Nucleonic control systems equipped with Tl-204 sources provide real-time, high-precision measurements essential for quality control and process optimization in the manufacturing of sheet materials like paper, plastics, and thin metals.^{[1][2][3]} These systems operate on the principle of radiation attenuation, where the material being measured absorbs a fraction of the beta particles, allowing for a precise determination of its mass per unit area.^[2] This document provides detailed application notes, experimental protocols, and safety procedures for the use of **Thallium-204** in industrial settings.

Properties and Characteristics of Thallium-204

Thallium-204 is a synthetic radioisotope, typically produced by neutron activation of stable thallium in a nuclear reactor.^[4] Its decay characteristics make it an ideal source for specific

industrial gauging applications. The key nuclear properties of Tl-204 are summarized in Table 1.

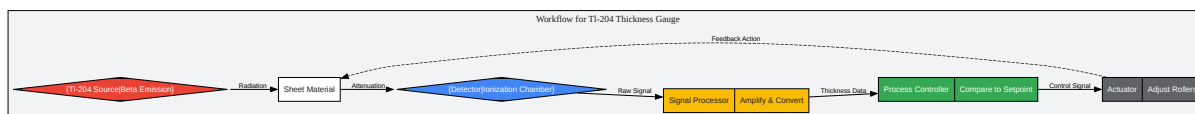
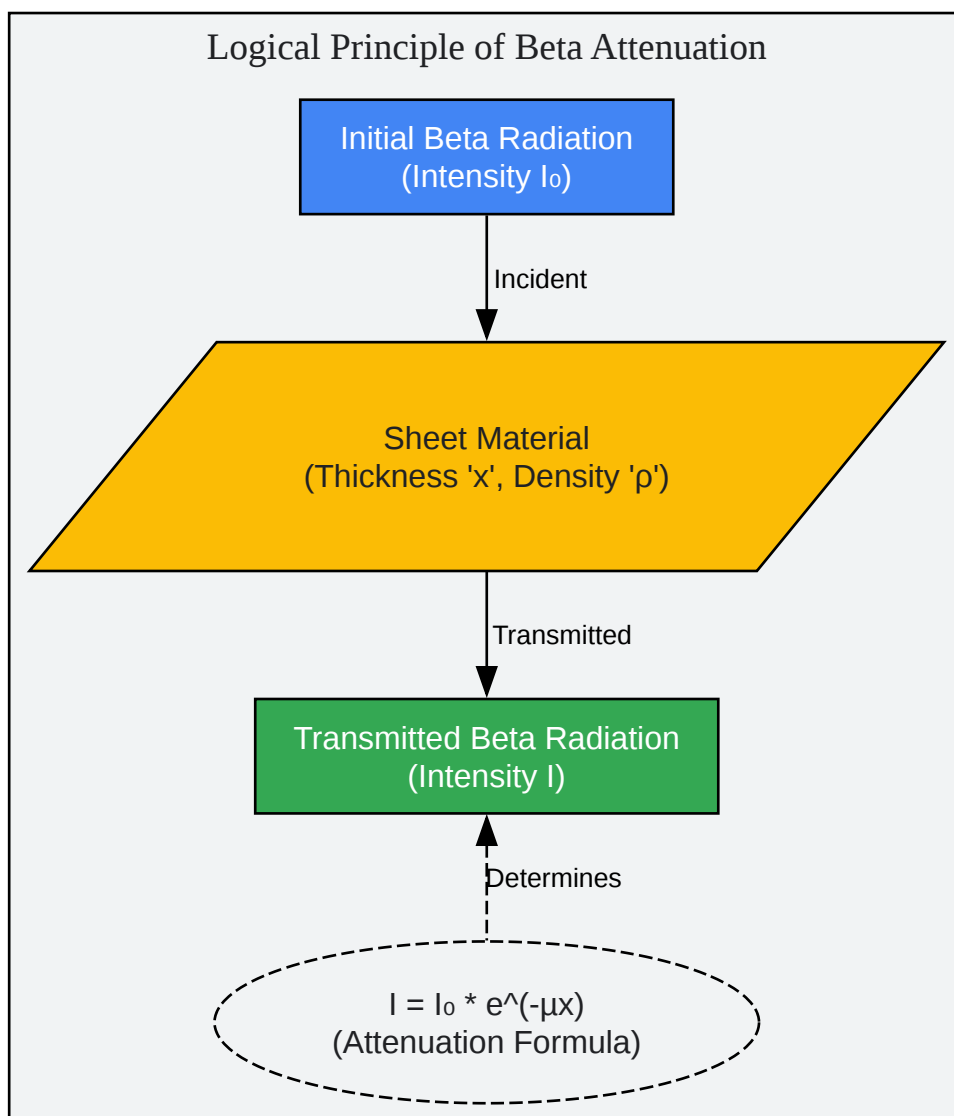
Table 1: Nuclear Properties of **Thallium-204**

Property	Value
Half-life	3.78 years[4][5]
Decay Mode	Beta (β^-) Decay (97.10%)Electron Capture (EC) (2.90%)[5]
Decay Products	Lead-204 (204Pb) via β^- decayMercury-204 (204Hg) via EC[5]
Max. Beta Energy ($E_{\beta\text{max}}$)	0.764 MeV[5]
Mean Electron Energy	0.23721 MeV
Typical Form	Sealed solid disk source[6][7][8]
Common Activity Range	1 μCi to 10 μCi [7][8]

Principle of Operation: Beta Transmission Gauging

The most common application of **Thallium-204** is in beta transmission gauges.[2][9] This non-destructive measurement technique relies on the attenuation of beta particles as they pass through a material. The fundamental principle is governed by the Beer-Lambert law, where the intensity of the transmitted radiation decreases exponentially with the thickness and density of the material.

The setup involves a sealed Tl-204 source placed on one side of the material and a detector (such as an ionization chamber) on the opposite side.[2][3] The beta particles emitted by the source travel through the material, and some are absorbed or scattered. The detector measures the intensity of the remaining (transmitted) particles. The relationship between the initial radiation intensity (I_0) and the transmitted intensity (I) is used to determine the material's basis weight or thickness.[2]



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